

Application Note: Solid-Phase Extraction for NDMA Preconcentration

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Compound of Interest

Compound Name: *N*-Nitrosomethylamine

Cat. No.: B1204394

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Audience: Researchers, scientists, and drug development professionals.

Introduction

N-Nitrosodimethylamine (NDMA) is a semi-volatile organic chemical and a member of the N-nitrosamine family, a class of compounds considered to be probable human carcinogens.^{[1][2]} Its presence in drinking water, wastewater, and pharmaceutical products is a significant public health concern.^{[2][3]} Due to the typically low concentrations of NDMA in these matrices, a preconcentration step is essential for accurate quantification.^{[4][5]} Solid-phase extraction (SPE) is a widely adopted technique for the preconcentration and purification of NDMA from various sample types, offering advantages such as high recovery rates, reduced solvent consumption, and ease of automation.^{[5][6][7]} This application note provides detailed protocols for SPE-based NDMA preconcentration and a summary of performance data from various studies.

Principle of Solid-Phase Extraction

Solid-phase extraction is a sample preparation technique that separates components of a mixture in a liquid sample (mobile phase) based on their physical and chemical properties as they interact with a solid substance (stationary phase). For NDMA analysis, the sample is passed through an SPE cartridge containing a specific sorbent. NDMA is retained on the sorbent while other matrix components are washed away. Subsequently, a small volume of an appropriate solvent is used to elute the retained NDMA, resulting in a more concentrated and

cleaner sample for analysis by analytical instruments such as Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS).

Experimental Protocols

Several SPE sorbents have been successfully employed for the preconcentration of NDMA. The choice of sorbent and the specific protocol can depend on the sample matrix and the analytical method used for detection. Below are detailed protocols for commonly used SPE methods.

Protocol 1: Activated Coconut Charcoal Cartridges (Based on U.S. EPA Method 521)

This method is widely used for the analysis of nitrosamines in drinking water.[8] Activated coconut charcoal is effective in retaining small polar molecules like NDMA.[2]

- Sorbent: Activated Coconut Charcoal (e.g., Resprep™ 521 or ENVIRO-CLEAN® 521).[1][2]
- Sample Volume: 500-1000 mL of water sample.[1][4]
- Methodology:
 - Cartridge Conditioning: Sequentially wash the SPE cartridge with 5 mL of dichloromethane (DCM), 5 mL of methanol, and 10 mL of reagent water.[1]
 - Sample Loading: Pass the water sample through the conditioned cartridge at a flow rate of 15 mL/min.[1]
 - Cartridge Rinsing: Rinse the cartridge with 5 mL of reagent water to remove any remaining interfering substances.[1]
 - Cartridge Drying: Dry the cartridge for 10 minutes using a stream of nitrogen gas.[1]
 - Elution: Elute the retained NDMA with 10 mL of dichloromethane (DCM) at a flow rate of 5 mL/min.[1]
 - Concentration: The eluate can be concentrated to a final volume of 1 mL for analysis.

Protocol 2: Carbon-Based Sorbents (Dispersive Micro-Solid Phase Extraction)

This method offers a rapid extraction with minimal solvent usage.[\[9\]](#)

- Sorbent: Carbon molecular sieve (e.g., Carboxen™ 1003).[\[9\]](#)
- Sample Volume: 50 mL of water sample.[\[9\]](#)
- Methodology:
 - Extraction: Add 75 mg of the carbon adsorbent to the 50 mL water sample in a sample tube. It is recommended that the water sample contain 5% sodium chloride at a pH of 7.0.[\[9\]](#)
 - Agitation: Shake the tube vigorously for 20 minutes to ensure thorough mixing and adsorption of NDMA onto the sorbent.[\[9\]](#)
 - Sorbent Collection: Collect the adsorbent by filtration.[\[9\]](#)
 - Elution: Desorb the NDMA from the sorbent by treating it with 150 µL of dichloromethane.[\[9\]](#)

Protocol 3: Strong Cation-Exchange Polymeric Sorbent

This method is suitable for the analysis of nitrosamine impurities in complex matrices like cough syrups.[\[10\]](#)

- Sorbent: Strong cation-exchange functionalized polymeric sorbent.[\[10\]](#)
- Sample Preparation: Dilute the sample as needed before loading onto the SPE cartridge.
- Methodology: The specific conditioning, loading, washing, and elution steps will depend on the manufacturer's instructions for the selected strong cation-exchange cartridge. The general principle involves retaining the positively charged matrix components on the sorbent while allowing the neutral NDMA to pass through or be selectively eluted.

Data Presentation

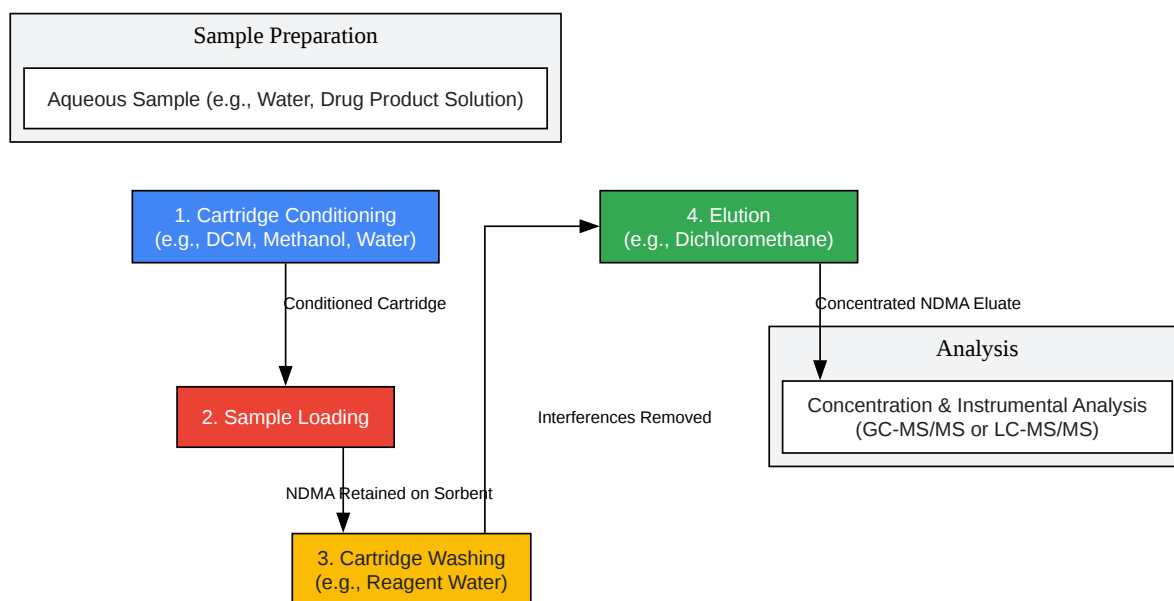
The performance of SPE methods for NDMA preconcentration can be evaluated based on several key parameters, including recovery rate, method detection limit (MDL), and limit of

quantification (LOQ). The following table summarizes quantitative data from various studies.

Sorbent Type	Sample Matrix	Recovery Rate (%)	MDL (ng/L)	LOQ (ng/L)	Analytical Method	Reference
Activated Coconut Charcoal	Reagent Water	91-126	2.5 (fortified)	-	GC-MS/MS	[1]
Activated Coconut Charcoal	Drinking Water	91-126	-	-	GC-MS/MS	[1]
Activated Coconut Charcoal	Wastewater	104-112	-	-	GC-MS/MS	[1]
Activated Coconut Charcoal	Groundwater	61	6.4	10	GC-NPD	[4]
Carbon-Based Disk	Aqueous Samples	~57	3	-	GC-Chemiluminescent Nitrogen Detector	[6]
Carbon Molecular Sieve	Swimming Pool Water	62-109	-	<0.9	GC-MS	[9]
Graphitized Carbon	Drinking Water	71.5-88.0	-	-	GC-MS/MS	
Strong Cation-Exchange Polymer	Antitussive Syrups	90-120	100 (0.1 ng/mL)	-	GC-MS	[10]
Ambersorb 572	Drinking & Surface Water	-	1	-	-	[11]

Visualizations

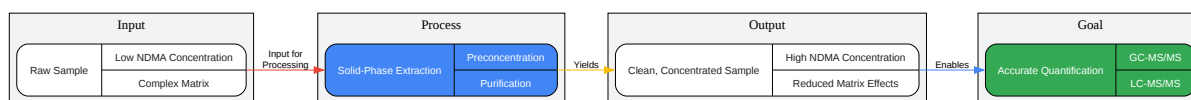
General Workflow for Solid-Phase Extraction of NDMA



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A generalized workflow for the solid-phase extraction of NDMA.

Logical Relationship of SPE in NDMA Analysis



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The role of SPE in achieving accurate NDMA quantification.

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